

Essential Guide to the Proper Disposal of SU5204

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Compound of Interest

Compound Name: SU5204

Cat. No.: B2805333

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **SU5204**, a tyrosine kinase inhibitor, to ensure laboratory safety and environmental protection. The following protocols are based on standard hazardous waste disposal guidelines and should be adapted to comply with all applicable country, federal, state, and local regulations.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **SU5204** is provided in the table below. Understanding these properties is crucial for safe handling and disposal.

Property	Value
Chemical Name	3-[(2-Ethoxyphenyl)methylidene]-1H-indol-2-one
CAS Number	186611-11-0
Molecular Formula	C ₁₇ H ₁₅ NO ₂
Molecular Weight	265.31 g/mol
Appearance	Crystalline solid
Solubility	Soluble in DMSO
Storage Temperature	Powder: -20°C for 3 years; In solvent: -80°C for 6 months ^[1]

Step-by-Step Disposal Protocol

The proper disposal of **SU5204**, as with any laboratory chemical, must be handled with care to minimize risk to personnel and the environment. The following procedure outlines the necessary steps for compliant disposal.

1. Personal Protective Equipment (PPE):

- Before handling **SU5204**, ensure you are wearing appropriate PPE, including:
 - Safety glasses or goggles
 - Chemical-resistant gloves (e.g., nitrile)
 - A lab coat or other protective clothing
 - In cases of dust or aerosol formation, use a NIOSH-approved respirator.

2. Waste Identification and Segregation:

- All waste containing **SU5204** must be classified as hazardous chemical waste.

- Do not mix **SU5204** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- This includes unused or expired product, contaminated lab supplies (e.g., pipette tips, vials, gloves), and solutions containing **SU5204**.

3. Waste Collection and Labeling:

- Collect all **SU5204** waste in a designated, leak-proof, and chemically compatible container.
- The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**SU5204**, 3-[(2-Ethoxyphenyl)methylidene]-1H-indol-2-one".
- Include the approximate concentration and quantity of the waste.
- Keep the waste container securely closed except when adding waste.

4. Storage of Hazardous Waste:

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Follow your institution's guidelines for the temporary storage of hazardous waste.

5. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.
- Never dispose of **SU5204** down the drain or in the regular trash.^[2]
- All disposal must be conducted in accordance with prevailing country, federal, state, and local regulations.^[2]

Experimental Protocol: Small Spill Cleanup

In the event of a small spill of **SU5204** powder or solution, follow this procedure to ensure safe cleanup and containment.

1. Immediate Actions:

- Alert personnel in the immediate area of the spill.
- If the spill involves a significant amount of dust or volatile solvent, evacuate the area and contact your EHS office.

2. Personal Protective Equipment (PPE):

- Wear the appropriate PPE as outlined in the disposal protocol, including respiratory protection if dealing with a powder.

3. Containment and Cleanup:

- For solid spills, gently cover the powder with a damp paper towel to avoid generating dust. Carefully scoop the material into the hazardous waste container.
- For liquid spills, absorb the solution with an inert, absorbent material (e.g., vermiculite, sand, or commercial absorbent pads).[\[2\]](#)
- Place the used absorbent material into the designated hazardous waste container.

4. Decontamination:

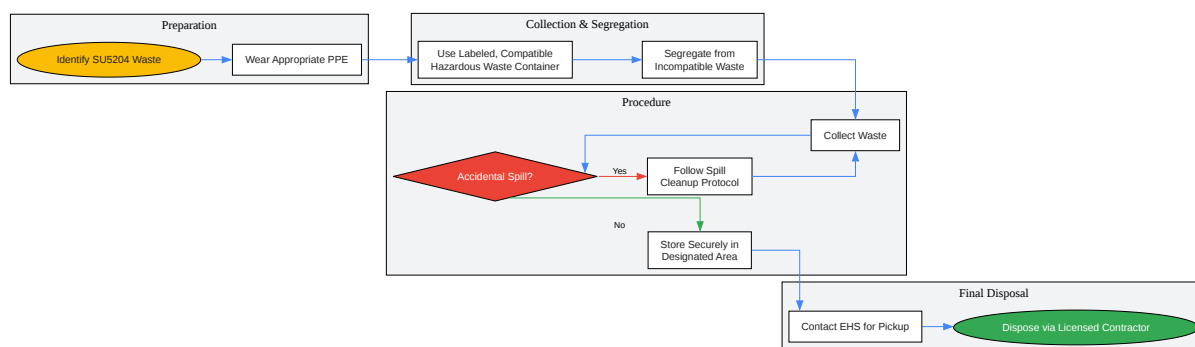
- Decontaminate the spill area and any affected equipment by wiping with a suitable solvent (e.g., ethanol or isopropanol), followed by soap and water.[\[2\]](#)
- Collect all decontamination materials (wipes, etc.) as hazardous waste.

5. Reporting:

- Report the spill to your laboratory supervisor and EHS office, following your institution's reporting procedures.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **SU5204**.



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Caption: Logical workflow for the safe disposal of **SU5204**.

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References

- 1. medchemexpress.com [medchemexpress.com]

- 2. SU5204|186611-11-0|MSDS [dcchemicals.com]
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